

Application Notes and Protocols for In Vitro Calcitriol Dose-Response Studies

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Compound of Interest

Compound Name: Calcitriol

Cat. No.: B045664

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Audience: Researchers, scientists, and drug development professionals.

Introduction

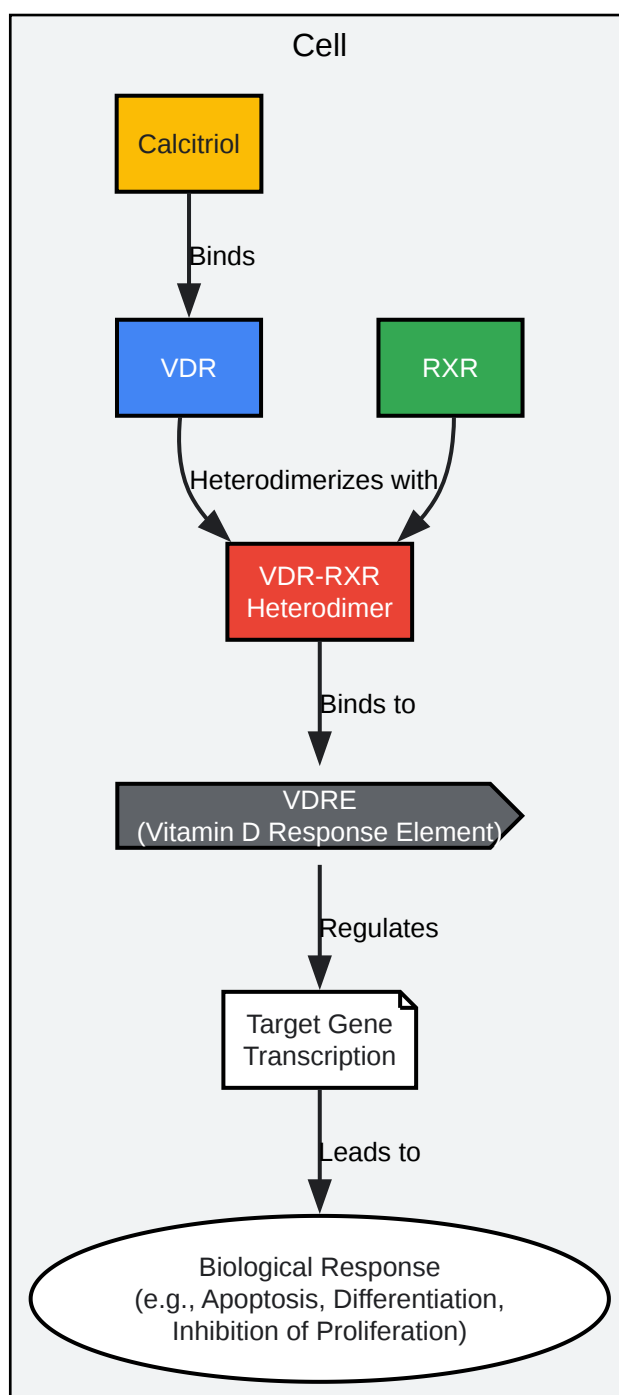
Calcitriol, the biologically active form of Vitamin D, is a secosteroid hormone that plays a crucial role in calcium homeostasis and bone metabolism.^{[1][2]} Beyond its classical functions, Calcitriol has been shown to exhibit potent anti-proliferative, pro-apoptotic, and pro-differentiative effects in various cancer cell lines, making it a subject of significant interest in oncology and drug development.^{[1][3][4]} In vitro dose-response studies are fundamental to understanding the therapeutic potential and cellular mechanisms of Calcitriol. These studies allow for the determination of key pharmacological parameters such as the half-maximal inhibitory concentration (IC₅₀) or effective concentration (EC₅₀), which are critical for evaluating its potency and selectivity.

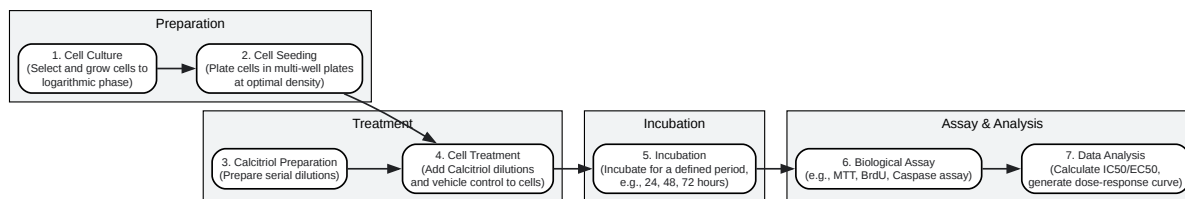
This document provides detailed application notes and standardized protocols for designing and conducting Calcitriol dose-response experiments in vitro. It covers essential aspects from cell line selection and experimental setup to data analysis and interpretation, with a focus on generating reliable and reproducible results.

Key Signaling Pathway of Calcitriol

Calcitriol primarily exerts its effects through the Vitamin D Receptor (VDR), a member of the nuclear receptor superfamily. Upon binding to Calcitriol, the VDR forms a heterodimer with the Retinoid X Receptor (RXR). This complex then translocates to the nucleus and binds to specific

DNA sequences known as Vitamin D Response Elements (VDREs) in the promoter regions of target genes, thereby modulating their transcription. This genomic pathway regulates the expression of genes involved in cell cycle arrest, apoptosis, and differentiation. Calcitriol can also elicit rapid, non-genomic responses by activating signaling pathways such as PI3K/AKT and MAPK.





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